

Application Notes and Protocols for 7-(Trifluoromethyl)quinoline-4-thiol

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Compound of Interest

Compound Name: 7-(Trifluoromethyl)quinoline-4-thiol

Cat. No.: B181374

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the handling, storage, and use of **7-(Trifluoromethyl)quinoline-4-thiol**, a key reagent in lipid metabolism research. The following protocols and data are intended to guide researchers in the safe and effective use of this compound.

Chemical and Physical Properties

7-(Trifluoromethyl)quinoline-4-thiol is a solid organic compound with the following properties:

Property	Value	Reference
Molecular Formula	C ₁₀ H ₆ F ₃ NS	[1][2]
Molecular Weight	229.22 g/mol	[1][2]
Appearance	Light yellow to yellow solid chunks	[1]
Melting Point	222-225 °C	[1]
Purity	≥95%	[1]

Safety, Handling, and Storage

2.1 Safety Precautions

7-(Trifluoromethyl)quinoline-4-thiol is classified as a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.[3]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]
- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses with side shields, and chemical-resistant gloves.[1]

2.2 Storage

- Store in a tightly sealed container in a dry, well-ventilated place.
- Recommended storage temperature is 2-8°C.[2]
- Aromatic thiols can be sensitive to oxidation, so storage under an inert atmosphere (e.g., argon or nitrogen) is recommended for long-term stability.

2.3 Stability

While specific stability data for **7-(Trifluoromethyl)quinoline-4-thiol** is not readily available, aromatic thiols, in general, can be susceptible to oxidation, especially in solution and at elevated temperatures.[4][5] It is recommended to prepare solutions fresh for each experiment and to store them for short periods at low temperatures, protected from light.

Solubility

Specific quantitative solubility data for **7-(Trifluoromethyl)quinoline-4-thiol** is not widely published. However, based on the general solubility of quinoline derivatives, the following can be inferred:

Solvent	Expected Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Soluble	[6]
Ethanol	Soluble	[6]
Dichloromethane	Soluble	[6]
Water	Sparingly soluble	[7]

Protocol for Determining Solubility:

A general protocol to determine the solubility of **7-(Trifluoromethyl)quinoline-4-thiol** in a specific solvent is as follows:

- Add a known excess amount of the compound to a known volume of the solvent in a sealed vial.
- Agitate the mixture at a constant temperature until equilibrium is reached (typically 24-48 hours).
- Centrifuge the suspension to pellet the undissolved solid.
- Carefully remove an aliquot of the supernatant.
- Dilute the supernatant with a suitable solvent and quantify the concentration of the dissolved compound using a validated analytical method (e.g., HPLC-UV).

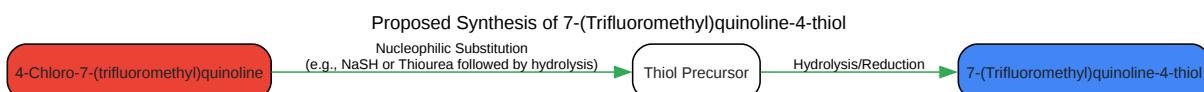
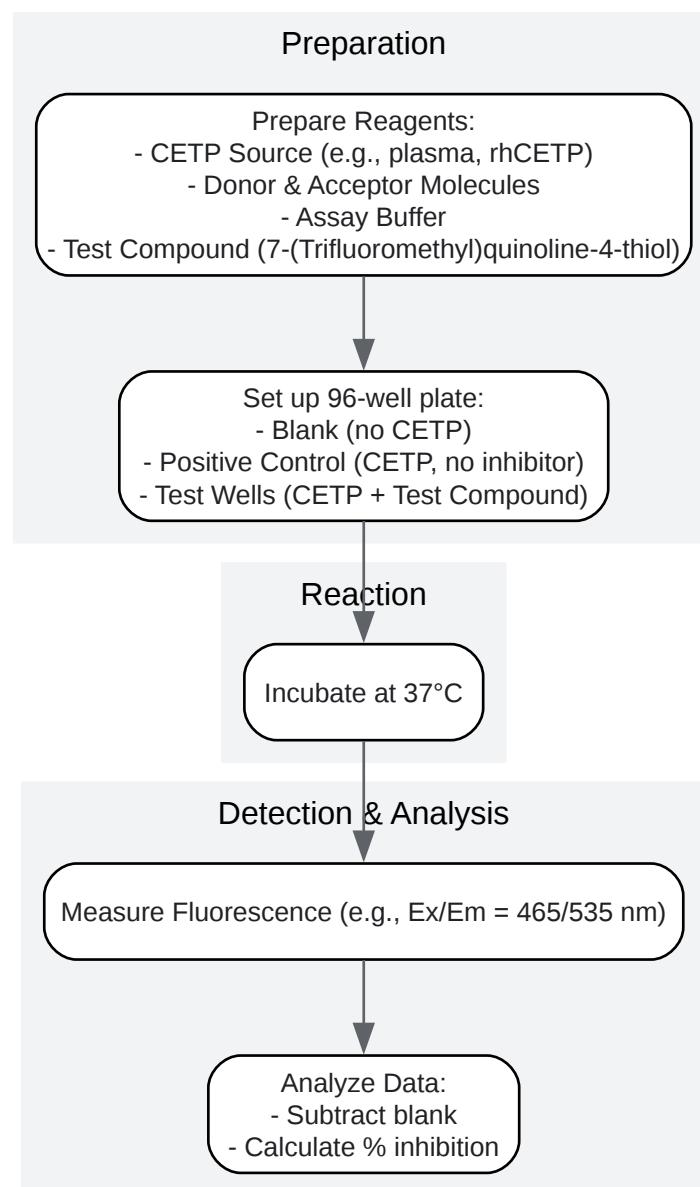
Application in Cholesteryl Ester Transfer Protein (CETP) Research

7-(Trifluoromethyl)quinoline-4-thiol has been utilized in studies investigating the mechanism of cholesteryl ester transfer protein (CETP), a key regulator of high-density lipoprotein (HDL) metabolism.[8] It is suggested that this and other thiol-containing compounds can act as CETP modulators by interacting with a specific cysteine residue (Cys13) on the protein.[8] This interaction can uncouple the lipid transfer and HDL remodeling functions of CETP.[8]

Experimental Workflow for CETP Activity Assay:

The following diagram illustrates a general workflow for a fluorometric CETP activity assay, which can be adapted to screen for the inhibitory or modulatory effects of **7-(Trifluoromethyl)quinoline-4-thiol**.

Workflow for CETP Activity Assay



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